Benchmarking N,N'-Diphenylterephthalamide (DPTP) & Derivatives: A Comparative Gelation Efficiency Guide

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Compound of Interest

Compound Name:	*N,N'-Diphenylterephthalamide*
CAS No.:	*7154-31-6*
Cat. No.:	*B181065*

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Executive Summary

N,N'-Diphenylterephthalamide (DPTP) represents the "rigid core" archetype in the family of bis-amide organogelators. While renowned for its thermal stability and high lattice energy—mimicking the interactions found in aramid polymers like Kevlar—unmodified DPTP presents significant challenges in solubility that often favor crystallization over gelation.

This guide benchmarks the performance of DPTP against engineered alternatives (e.g., Alkyl-substituted Terephthalamides and Peptide-based gelators). It is designed for researchers aiming to understand the Structure-Property Relationships (SPR) governing the transition from precipitation to stable supramolecular gelation.

Mechanistic Insight: The Self-Assembly Paradox

The gelation efficiency of terephthalamides relies on a delicate balance between Solubility (Solvent-Gelator interaction) and Aggregation (Gelator-Gelator interaction).

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- The Driver: Strong intermolecular Hydrogen Bonding (N-H···O=C) creates 1D supramolecular ribbons.
- The Stabilizer:

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  stacking between phenyl rings reinforces these ribbons.
- The Paradox: In unmodified DPTP, these forces are often too strong. The lattice energy exceeds the solvation energy in most organic solvents, leading to macroscopic precipitation rather than the formation of the entangled fibrillar network required for gelation (SAF - Self-Assembled Fibrils).

Visualization: Self-Assembly Pathway

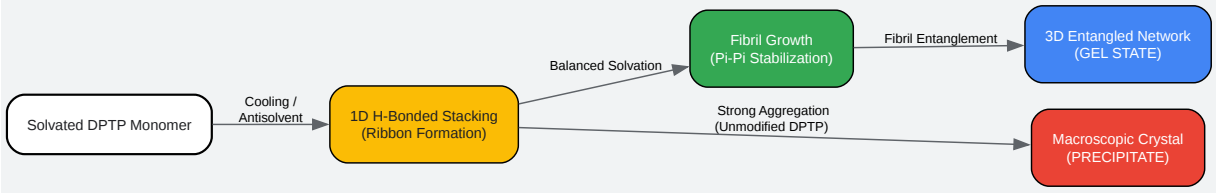

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Figure 1: The bifurcation of self-assembly. Unmodified DPTP tends toward the 'Precipitate' pathway due to high crystallinity, whereas engineered derivatives favor the 'Network' pathway.

Comparative Benchmarking: DPTP vs. Engineered Alternatives

To evaluate efficiency, we compare DPTP against a standard alkyl-modified variant (N,N'-Bis(dodecyl)terephthalamide) and a peptide-based alternative.

Table 1: Gelation Efficiency & Solvent Compatibility

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Feature	N,N'-Diphenylterephthalamide (DPTP)	Alternative A: N,N'-Bis(dodecyl)terephthalamide	Alternative B: Fmoc-Diphenylalanine (Fmoc-FF)
Class	Rigid Aromatic Bis-amide	Alkyl-Aromatic Bis-amide	Peptide Hydrogelator
Mechanism	H-Bonding + Strong -	H-Bonding + Van der Waals (Tail)	H-Bonding + -
Toluene	Precipitate (Insoluble <100°C)	Transparent Gel (MGC: 2-4 mg/mL)	Insoluble
DMSO	Soluble (No Gel)	Soluble	Gel (with Water addition)
Ethanol	Precipitate	Opaque Gel (MGC: ~8 mg/mL)	Soluble
Thermal Stability ( )	N/A (High > 300°C)	Moderate (~60-80°C)	Low-Moderate (~50-70°C)
Primary Use	High-temp polymer precursor	Organogelator for oil spill recovery	Drug Delivery / Tissue Eng.

> *Critical Insight: DPTP serves as a negative control in many gelation screens. Its efficiency as a gelator is low because it lacks the "solvophobic tails" (like dodecyl chains) necessary to trap solvent. To make DPTP gel, it typically requires modification with alkoxy chains (e.g., N,N'-di(4-hexyloxyphenyl)terephthalamide).*

Experimental Protocols

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Protocol A: Synthesis of **N,N'-Diphenylterephthalamide** (Reference Standard)

Purpose: To create the high-purity core scaffold for benchmarking.

- Reagents: Terephthaloyl chloride (10 mmol), Aniline (22 mmol), Dry Benzene or THF (50 mL), Triethylamine (Et3N) as acid scavenger.
- Setup: 3-neck round bottom flask, ice bath (0-5°C), magnetic stirring.
- Procedure:
  - Dissolve Terephthaloyl chloride in 30 mL dry solvent.[1]
  - Dropwise add Aniline/Et3N mixture over 30 mins while stirring at 0°C.
  - Observation: Immediate formation of white precipitate (DPTP is highly insoluble).
  - Reflux for 2 hours to ensure completion.
- Purification: Filter hot. Wash extensively with water (to remove salts) and hot ethanol (to remove unreacted amine).
- Validation: FTIR (Amide I at ~1650 cm^{-1}, Amide II at ~1540 cm^{-1}).

Protocol B: The "Inversion Test" for Gelation Efficiency

Purpose: A self-validating pass/fail test for viscoelasticity.

- Preparation: Weigh 10 mg of gelator into a standard 4 mL screw-cap vial.
- Solvent Addition: Add 1.0 mL of target solvent (starting at 1.0 wt%).
- Thermal Dissolution: Seal and heat (using a heat gun or oil bath) until the solid dissolves completely.
  - Checkpoint: If solid remains at boiling point, the compound is "Insoluble."
- Cooling: Allow the vial to cool undisturbed to room temperature (25°C).

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- Inversion: Turn the vial upside down.
  - Pass: No flow is observed (Stable Gel).
  - Fail: Solution flows (Sol) or solid settles (Precipitate).

Visualization: Gelation Screening Workflow

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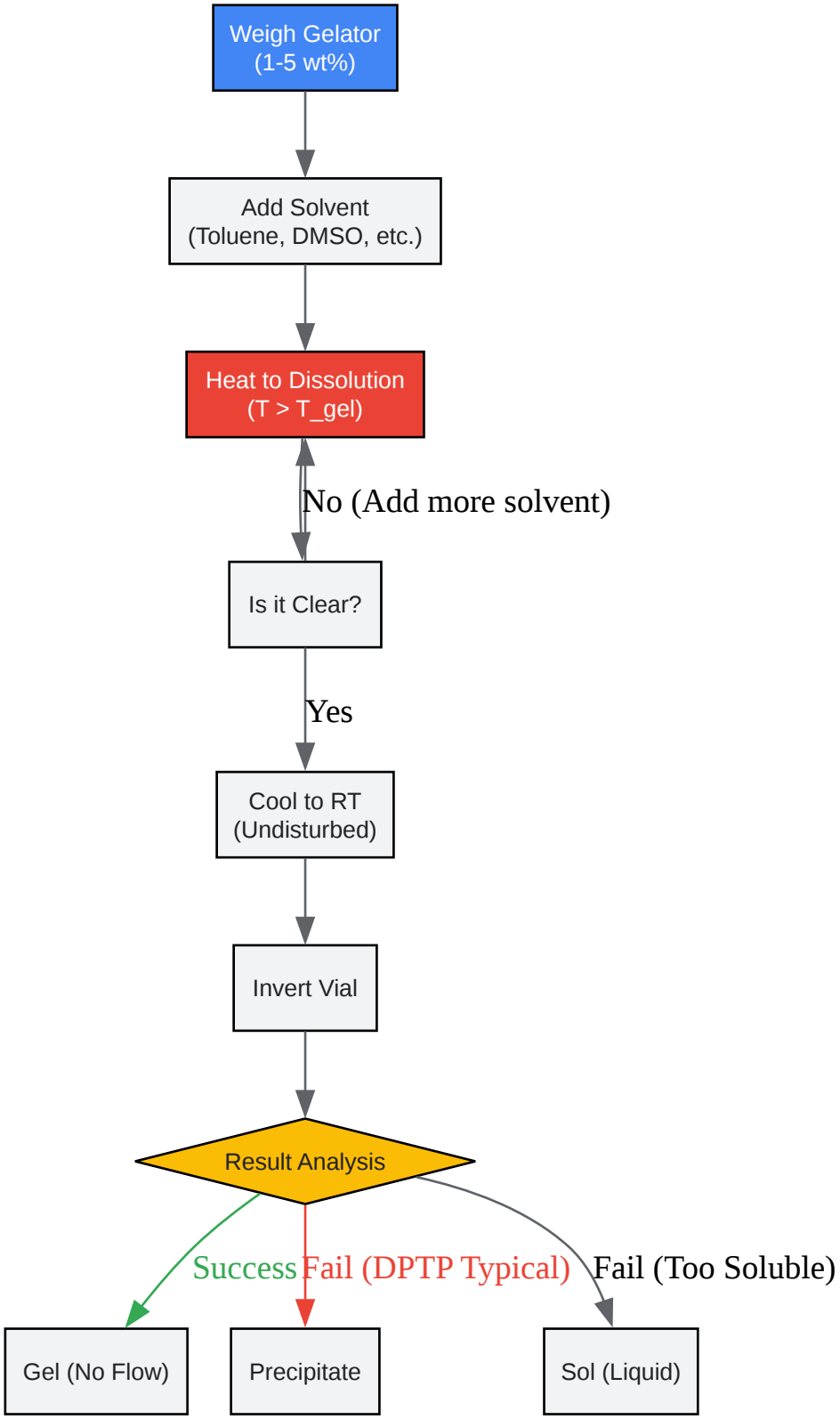

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Figure 2: Standard workflow for determining Minimum Gelation Concentration (MGC).

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Rheological Characterization

For applications in drug delivery, the mechanical strength of the gel is paramount. While unmodified DPTP rarely forms a testable gel, its derivatives typically exhibit the following profile:

- Storage Modulus (

  ): Typically

  to

  Pa (indicating a strong physical gel).
- Loss Modulus (

  ): Typically

  to

  Pa.
- Linear Viscoelastic Region (LVR):

  remains constant up to ~0.1% - 1% strain.
- Frequency Sweep:

  >

  across the frequency range (0.1 - 100 rad/s), confirming solid-like behavior.

Data Interpretation: If

, the system is a weak gel or viscous sol, unsuitable for stable drug encapsulation.

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